

3-Bromo-1,6-naphthyridin-5(6H)-one: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-1,6-naphthyridin-5(6H)-one

Cat. No.: B042259

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CAS Number: 1260665-60-8

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Bromo-1,6-naphthyridin-5(6H)-one is a heterocyclic organic compound with the chemical formula C₈H₅BrN₂O. While its specific biological activities and mechanisms of action are not extensively documented in publicly available scientific literature, its structural motif, the naphthyridinone core, is a recognized privileged scaffold in medicinal chemistry. This guide provides a summary of the available information on **3-Bromo-1,6-naphthyridin-5(6H)-one** and places it within the broader context of naphthyridinone derivatives, which have shown promise in various therapeutic areas. Due to the limited specific data on this compound, this document will also draw on information regarding the synthesis and biological evaluation of structurally related molecules to provide a potential framework for future research.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **3-Bromo-1,6-naphthyridin-5(6H)-one** is presented in Table 1. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Reference
CAS Number	1260665-60-8	[1]
Molecular Formula	C ₈ H ₅ BrN ₂ O	[2]
Molecular Weight	225.04 g/mol	[2]
Appearance	Solid (presumed)	General knowledge
Solubility	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	

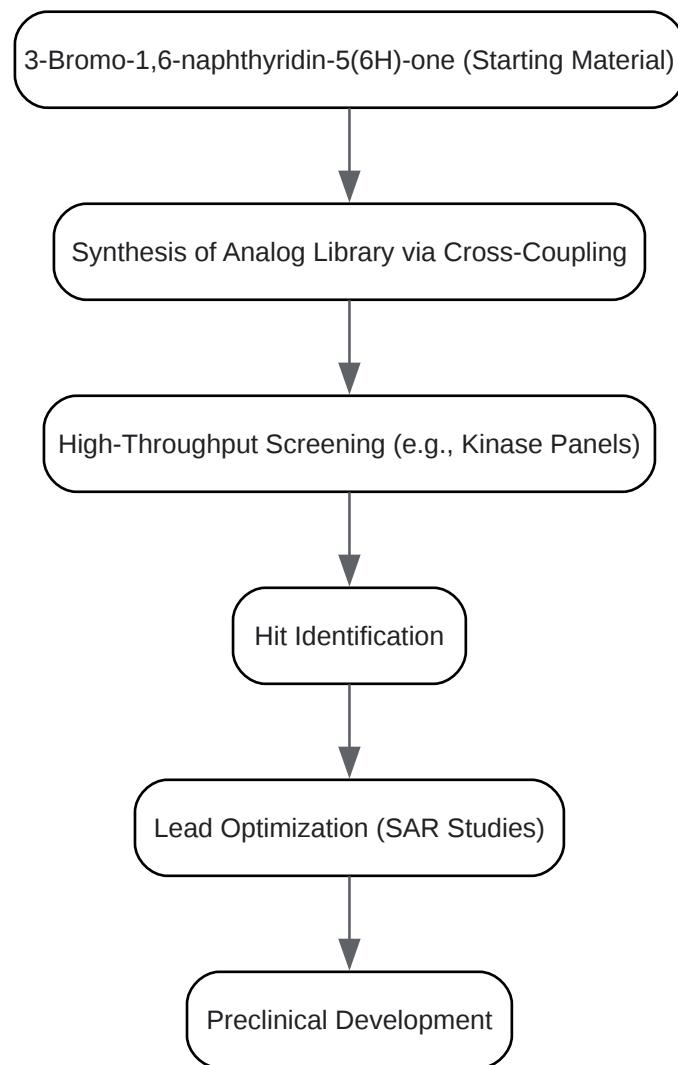
Table 1: Physicochemical Data of **3-Bromo-1,6-naphthyridin-5(6H)-one**

Synthesis and Chemical Reactivity

Detailed, peer-reviewed synthetic protocols specifically for **3-Bromo-1,6-naphthyridin-5(6H)-one** are not readily available in the scientific literature. However, the synthesis of the broader class of 1,6-naphthyridin-2(1H)-ones has been reviewed, providing potential synthetic routes. These generally involve the construction of the bicyclic ring system from substituted pyridine or pyridone precursors.

The bromine atom at the 3-position represents a key functional handle for further chemical modifications. It can potentially participate in various cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig amination, allowing for the introduction of diverse substituents. This chemical reactivity makes **3-Bromo-1,6-naphthyridin-5(6H)-one** a valuable building block for the synthesis of compound libraries for drug discovery screening.

A potential generalized synthetic workflow for related naphthyridinone cores is depicted below.



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References

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